Application Note: Strategic Functionalization of 4-Bromo-2-fluoro-6-methylbenzonitrile

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Compound of Interest

Compound Name:	*4-Bromo-2-fluoro-6-methylbenzonitrile*
CAS No.:	*1427438-75-2*
Cat. No.:	*B1528915*

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A Modular Scaffold for Androgen Receptor Antagonists and Kinase Inhibitors

Abstract & Strategic Value

This application note details the orthogonal functionalization of **4-Bromo-2-fluoro-6-methylbenzonitrile** (CAS: 135231-95-3). This molecule represents a "privileged scaffold" in medicinal chemistry, most notably serving as a core intermediate in the synthesis of second-generation androgen receptor antagonists like Enzalutamide (Xtandi).

Its trisubstituted pattern offers three distinct chemical handles with non-overlapping reactivity profiles:

- 2-Fluoro (Activated): Highly susceptible to Nucleophilic Aromatic Substitution (SNAr) due to the electron-withdrawing nitrile group.
- 4-Bromo (Transition Metal Sensitive): An excellent partner for Palladium-catalyzed cross-couplings (Suzuki, Buchwald-Hartwig).

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- Benzonitrile (Electrophilic Core): Precursor to amides, acids, or heterocycles (e.g., thiohydantoins).

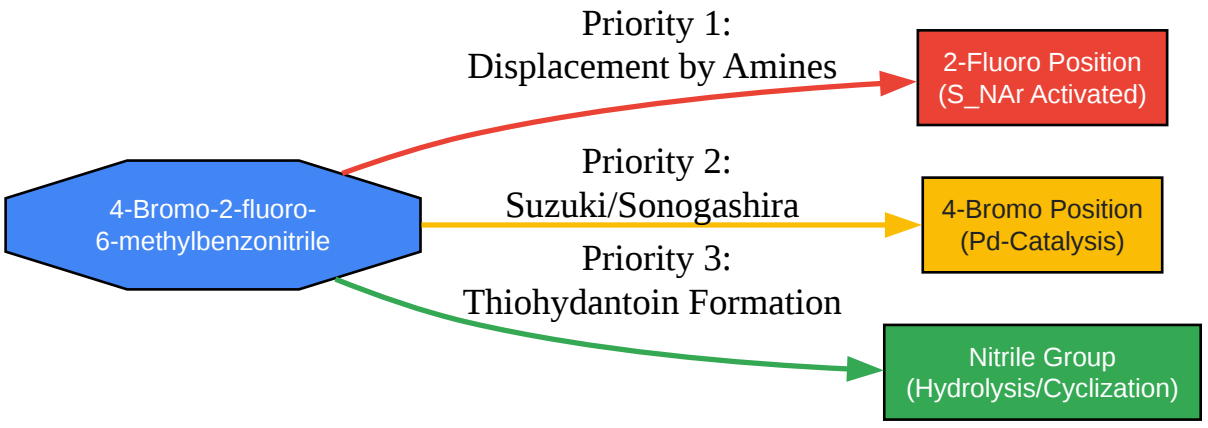
This guide provides validated protocols for sequentially accessing these positions to generate high-value chemical libraries.

Chemoselectivity & Reactivity Logic

Successful derivatization relies on the "Order of Operations." The electron-deficient nature of the benzonitrile ring activates the ortho-fluorine for substitution.

- Critical Insight: Perform SNAr reactions beforeSuzuki coupling.
  - Reasoning: SNAr requires an electron-deficient ring.[1] Coupling an electron-rich aryl group via Suzuki at the 4-position increases electron density on the ring, deactivating the 2-position toward nucleophilic attack and effectively "killing" the SNAr reactivity.

Reactivity Hierarchy Diagram



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Figure 1: Chemoselectivity map illustrating the orthogonal reactivity handles. The 2-Fluoro position is the most sensitive to nucleophilic attack and should generally be functionalized first.

Protocol A: Regioselective SNAr (Fluorine Displacement)

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This protocol describes the introduction of an amine at the 2-position.[2][3] In the context of Enzalutamide analogs, this often involves bulky amines or amino-esters.

Target Transformation: **4-Bromo-2-fluoro-6-methylbenzonitrile**

4-Bromo-2-(alkylamino)-6-methylbenzonitrile.

Materials

- Substrate: **4-Bromo-2-fluoro-6-methylbenzonitrile** (1.0 equiv)
- Nucleophile: Primary amine (e.g., Methylamine, Isopropylamine, or amino acid ester) (1.2 – 1.5 equiv)
- Base: Potassium Carbonate (

) or DIPEA (2.0 equiv)
- Solvent: DMSO (Dimethyl sulfoxide) or DMF (anhydrous)

Step-by-Step Methodology

- Preparation: Charge a reaction vial with **4-Bromo-2-fluoro-6-methylbenzonitrile** (1.0 mmol) and anhydrous DMSO (3 mL).
- Activation: Add

  (2.0 mmol) followed by the amine (1.2 mmol).
  - Note: If using a volatile amine (e.g., methylamine), use a sealed pressure tube.
- Reaction: Heat the mixture to 60–80°C for 4–6 hours.
  - Monitoring: Monitor by TLC (Hexane/EtOAc 4:1). The starting material (higher Rf) should disappear, replaced by a fluorescent spot (amine substitution often increases fluorescence).
- Workup:
  - Cool to room temperature.[2][4]

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- Pour into ice-water (20 mL). The product often precipitates as a solid.
- If solid: Filter, wash with water, and dry under vacuum.
- If oil: Extract with Ethyl Acetate (3 x 10 mL), wash with brine, dry over , and concentrate.

- Purification: Usually sufficiently pure (>95%). If necessary, recrystallize from Ethanol/Water.

Data Summary:

Parameter	Condition	Note
Temperature	**60°C - 80°C**	**Higher temps may cause nitrile hydrolysis.**
Stoichiometry	1.2 equiv Amine	Excess amine drives reaction to completion.

| Typical Yield | 85% - 95% | Excellent yields due to strong activation. |

Protocol B: Suzuki-Miyaura Cross-Coupling[4][5]

Following SNAr, the bromine remains intact, allowing for biaryl construction.

Target Transformation: 4-Bromo-2-(alkylamino)-6-methylbenzonitrile

Biaryl Derivative.

Materials

- Substrate: Product from Protocol A (1.0 equiv)
- Coupling Partner: Aryl Boronic Acid (1.2 equiv)
- Catalyst: (3-5 mol%)

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- Base:

  (2M aqueous solution, 3.0 equiv)

- Solvent: 1,4-Dioxane (degassed)

Step-by-Step Methodology

- Inert Atmosphere: Flame-dry a Schlenk tube or microwave vial and purge with Nitrogen/Argon.
- Loading: Add the aryl bromide (1.0 mmol), boronic acid (1.2 mmol), and

  (0.03 mmol).

- Solvation: Add 1,4-Dioxane (4 mL) and 2M

  (1.5 mL).

  - Critical Step: Sparge the mixture with Nitrogen for 5 minutes to remove dissolved Oxygen. Oxygen is the primary cause of catalyst death in this system.

- Reaction: Heat to 90°C for 12 hours (or 110°C for 30 min in a microwave reactor).
- Workup:
  - Filter through a pad of Celite to remove Palladium black. Wash with EtOAc.
  - Wash filtrate with water and brine.
  - Concentrate under reduced pressure.
- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc gradient).

Protocol C: Thiohydantoin Cyclization (Enzalutamide-Type)

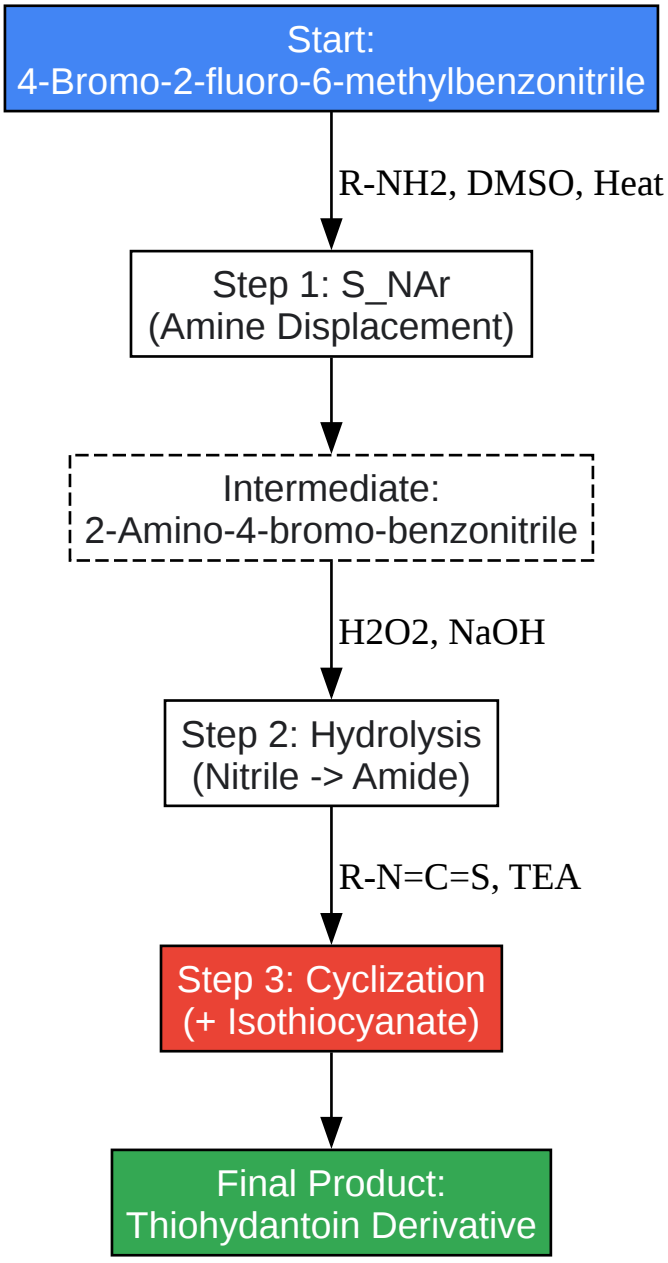
This advanced protocol demonstrates the conversion of the nitrile/amide core into the thiohydantoin ring, the pharmacophore responsible for AR antagonism in drugs like

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Enzalutamide.

Mechanism: The nitrile is often first hydrolyzed to an amide, or the scaffold is reacted with an isothiocyanate.

Workflow Diagram



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Figure 2: General workflow for synthesizing Enzalutamide-like thiohydantoin derivatives from the starting nitrile.

Methodology (Adapted for Library Synthesis)

- Hydrolysis: Treat the nitrile intermediate with

  and NaOH in DMSO at 0°C

  RT to yield the primary amide.

- Coupling: Dissolve the amide (1.0 equiv) in Toluene/DMAc.
- Cyclization: Add the desired Isothiocyanate (e.g., 4-isothiocyanato-2-(trifluoromethyl)benzonitrile) (1.5 equiv) and Triethylamine (2.0 equiv).
- Heating: Reflux (100–110°C) for 2–4 hours.
- Result: This forms the cyclic thiohydantoin core.

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